

Application Note: Quantification of Urinary o-Cresol Using UPLC-MS/MS

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Compound of Interest

Compound Name: *o*-Cresol

Cat. No.: B1677501

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Introduction

ortho-Cresol (o-cresol) is a urinary biomarker used for monitoring exposure to toluene, a volatile organic compound prevalent in industrial settings.^[1] Toluene is metabolized in the body and excreted in urine, partly as conjugated forms of **o-cresol** (glucuronides and sulfates).^[1] Accurate and sensitive quantification of total **o-cresol** after hydrolysis of these conjugates is crucial for assessing occupational and environmental exposure to toluene.^[1] This application note details a robust and sensitive method for the determination of **o-cresol** in human urine using Ultra-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UPLC-MS/MS). The method involves an acid hydrolysis step to liberate free **o-cresol**, followed by derivatization and UPLC-MS/MS analysis in Multiple Reaction Monitoring (MRM) mode, offering high selectivity and sensitivity.^[1]

Experimental Protocols

Sample Preparation: Acid Hydrolysis and Derivatization

This protocol describes the steps for the hydrolysis of **o-cresol** conjugates and subsequent derivatization for UPLC-MS/MS analysis.^[1]

Materials:

- Human urine samples
- o-Cresol-13C6** (Internal Standard, IS)

- Concentrated Hydrochloric Acid (HCl)
- 10 N Sodium Hydroxide (NaOH)
- Sodium Bicarbonate (100 mM, pH 10.5 and 20 mM, pH 10.5)
- Dansyl Chloride (1 mg/mL in acetone)
- Borosilicate tubes
- Dry block heater
- Vortex mixer
- UPLC-MS/MS vials

Procedure:

- Pipette 100 μ L of urine sample into a borosilicate tube.
- Add 50 μ L of the 2.2 μ M internal standard (**o-Cresol**-13C6) working solution.
- Add 200 μ L of concentrated HCl to the sample.
- Cap the tubes and heat at 99°C for 45 minutes to achieve complete hydrolysis of **o-cresol** conjugates.^[1]
- Cool the samples to room temperature.
- To neutralize the acid and adjust the pH for derivatization, add 200 μ L of 10N NaOH solution, followed by 500 μ L of 100 mM sodium bicarbonate (pH 10.5).
- Transfer 30 μ L of this mixture into 1 mL of 20 mM sodium bicarbonate (pH 10.5) for dilution.
- For derivatization, mix 150 μ L of the diluted sample with 150 μ L of dansyl chloride solution (1 mg/mL in acetone).
- Heat the mixture at 60°C for three minutes on a dry block heater.^[1]

- Vortex the residual mixture and transfer 250 µL to a UPLC-MS/MS vial for analysis.[1]

UPLC-MS/MS Analysis

Instrumentation:

- UPLC system coupled to a triple quadrupole mass spectrometer.

UPLC Conditions:

Parameter	Value
Column	BEH Phenyl column
Mobile Phase A	Water with 0.1% Formic Acid (example)
Mobile Phase B	Acetonitrile with 0.1% Formic Acid (example)
Flow Rate	0.4 mL/min (example)
Injection Volume	5 µL (example)
Column Temperature	40°C (example)

| Gradient | Optimized for separation of **o-cresol** from isomers |

MS/MS Conditions:

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive or Negative depending on derivatization
Scan Type	Multiple Reaction Monitoring (MRM)

| MRM Transitions | Specific precursor/product ion pairs for derivatized **o-cresol** and IS |

Quantitative Data Summary

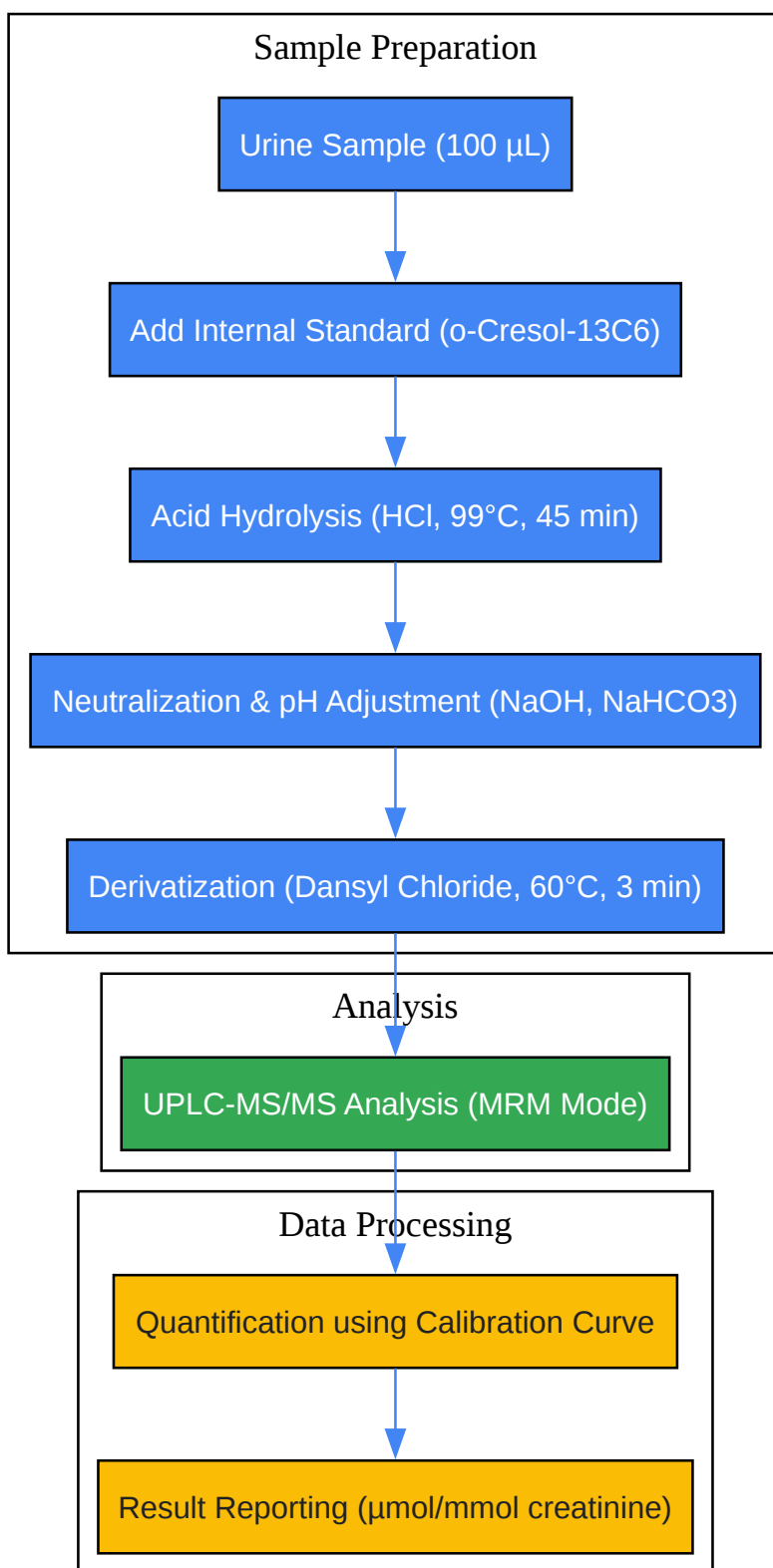
The described UPLC-MS/MS method was validated for its quantitative performance. The key validation parameters are summarized in the table below.^[1]

Parameter	Result
Linear Dynamic Range	0.4 μ M to 40 μ M
Limit of Detection (LOD)	0.06 μ M
Limit of Quantification (LOQ)	0.21 μ M
Intraday Precision (%RSD)	3.2%
Interday Precision (%RSD)	4.4%
Accuracy	99%

Visualizations

Experimental Workflow

The overall experimental workflow from sample receipt to data analysis is depicted in the following diagram.

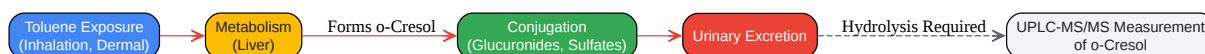


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Caption: Workflow for **o-Cresol** Detection in Urine.

Logical Relationship of Toluene Exposure and Biomarker Measurement

The following diagram illustrates the pathway from toluene exposure to the measurement of the **o-cresol** biomarker in urine.



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Caption: Toluene Metabolism and Biomarker Analysis Pathway.

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References

- 1. pharesst.irsst.qc.ca [pharesst.irsst.qc.ca]
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